

How to dissolve and prepare FGIN 1-27 for experiments

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Compound of Interest		
Compound Name:	FGIN 1-27	
Cat. No.:	B114404	Get Quote

Application Notes and Protocols for FGIN 1-27

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **FGIN 1-27**, a specific ligand for the translocator protein (TSPO), for various experimental applications. Adherence to these guidelines will help ensure solution stability and reproducibility of experimental results.

Product Information

Name: FGIN 1-27

Molecular Formula: C28H37FN2O

Molecular Weight: 436.6 g/mol [1]

Appearance: Off-white to light yellow solid[1]

Biological Activity: FGIN 1-27 is a high-affinity agonist of the 18 kDa translocator protein (TSPO), previously known as the peripheral benzodiazepine receptor (PBR), with a Ki value of 5.0 nM.[1][2] It is known to penetrate the blood-brain barrier.[1] By binding to TSPO on the outer mitochondrial membrane, FGIN 1-27 stimulates the production of neurosteroids, which can modulate GABA receptors.[3][4] This mechanism is associated with its anxiolytic effects.
[3][4]



Solubility Data

FGIN 1-27 is a hydrophobic compound with poor solubility in aqueous solutions. Organic solvents are required for initial dissolution. It is soluble in organic solvents like DMSO, ethanol, and DMF.[5] For aqueous-based assays, a stock solution in an organic solvent should first be prepared, which can then be further diluted in the aqueous buffer of choice.[5]

Table 1: Solubility of **FGIN 1-27** in Various Solvents

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (229.04 mM)	Ultrasonic treatment may be needed. Use newly opened DMSO as it is hygroscopic.[1]
Ethanol	~30 mg/mL	Purge with an inert gas.[5]
DMF	~20 mg/mL	Purge with an inert gas.[5]
Ethanol:PBS (1:1, pH 7.2)	~0.5 mg/mL	Prepare by first dissolving in ethanol. Aqueous solutions are not recommended for storage for more than one day.[5]

Preparation of Stock Solutions

For consistency, it is recommended to prepare a concentrated stock solution, which can then be aliquoted and stored for future use. This practice minimizes freeze-thaw cycles.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the desired amount of FGIN 1-27 powder.
- Dissolution: To prepare a 10 mM stock solution, add 229.04 μL of DMSO for every 1 mg of FGIN 1-27.[1]
- Solubilization: Vortex the solution thoroughly. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]



 Storage: Aliquot the stock solution into small, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.[1]

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Caption: **FGIN 1-27** inhibits key melanogenesis pathways.

Safety and Handling

- **FGIN 1-27** should be handled in a laboratory setting by trained personnel.
- It is recommended to wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. [6]

Storage and Stability

Powder: Store the solid compound at -20°C for up to 3 years. [1]* Stock Solutions: Store DMSO stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months. [1]* Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day. [5] By following these guidelines, researchers can confidently prepare FGIN 1-27 for their experiments, ensuring the reliability and reproducibility of their findings.

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